

PF-06726304 storage conditions stability

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: PF-06726304

Cat. No.: S539198

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Storage & Handling Specifications

The table below summarizes the key storage and handling conditions for **PF-06726304** as provided by chemical suppliers and safety data sheets.

Aspect	Specification	Source / Additional Context
Recommended Storage Temperature	-20°C (powder form)	[1] [2] [3]
	-80°C (solution in solvent)	[1] [2]
Physical Form & Appearance	White to off-white solid powder	[1] [4]
Shelf Life	3 years (lyophilized/ powder at -20°C)	[3]
	6 months (in solvent at -80°C)	[1]
	1 month (in solvent at -20°C)	[1] [3]

Aspect	Specification	Source / Additional Context
Handling Precautions	Avoid inhalation, contact with skin/eyes. Use in a well-ventilated area. Wear personal protective equipment.	[2]

| **Hazard Statements** | H302 (Harmful if swallowed) H410 (Very toxic to aquatic life with long-lasting effects) | [2] |

Solubility & Solution Preparation

For your *in vitro* and *in vivo* work, here are the solubility characteristics and guidance for preparing stock solutions.

Solubility Profile:

- **DMSO:** The most common solvent. Solubility is reported as **10 mg/mL** [5], **15 mg/mL** [1], or **45 mg/mL** [6]. These variations may be batch-dependent. If a concentration higher than 10 mg/mL is needed, sonication is recommended [6].
- **Ethanol:** Soluble, with reports of **20 mg/mL** [3] and **22 mg/mL** [5].
- **Water:** Insoluble [5] [3].

Preparation of In Vivo Formulation: One commonly cited method for preparing a dosing solution for animal studies is as follows [6]:

- Prepare a **10 mg/mL clear stock solution in 100% DMSO**.
- Add this stock solution to **PEG300** and mix evenly (final mixture: 10% DMSO, 40% PEG300).
- Add **Tween 80** and mix (final: 5% Tween 80).
- Add **saline** to adjust to the final volume (final: 45% saline).
- The final concentration of **PF-06726304** in this formulation can be **1 mg/mL (2.24 mM)** or as required [1] [6].

> **Important:** Always add the co-solvents in the specified sequence and ensure the solution is clear before adding the next component [1] [6].

Troubleshooting Common Issues

Problem 1: Compound precipitation upon dilution.

- **Cause:** The compound may crash out of solution when the DMSO stock is added to aqueous buffers.
- **Solution:** Ensure co-solvents are added in the correct order (DMSO → PEG300 → Tween 80 → Saline). Gently warm the solution and use a brief sonication to re-dissolve the compound. Prepare working solutions fresh and use immediately when possible [6].

Problem 2: Loss of potency in cell-based assays.

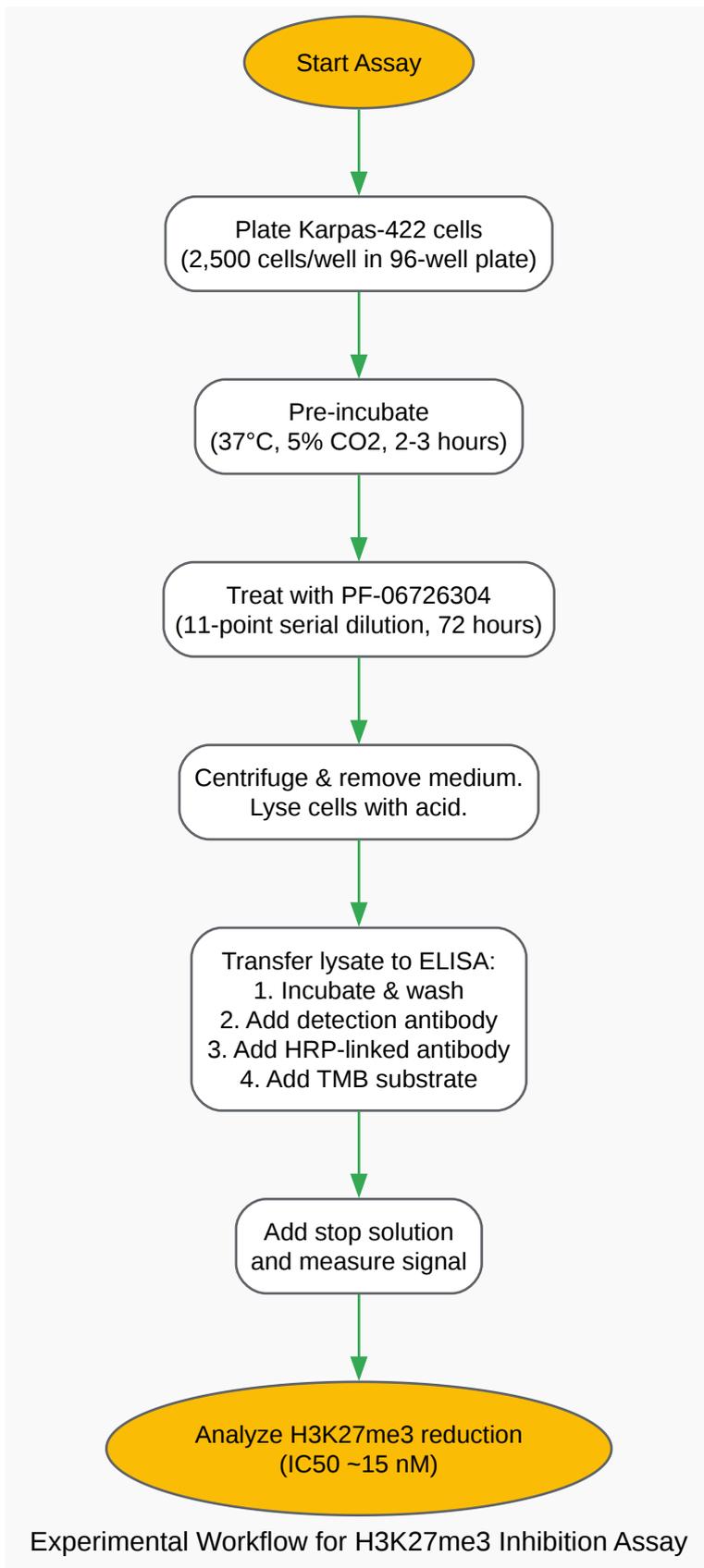
- **Cause:** Repeated freeze-thaw cycles of the stock solution or using an overly high concentration that leads to cytotoxicity can cause this issue.
- **Solution:**
 - **Aliquot** the stock solution into single-use vials to avoid multiple freeze-thaw cycles [3].
 - **Validate concentration** in your assay system. A study on pre-osteoblast cells showed that concentrations of 10 μ M and higher for various EZH2 inhibitors, including **PF-06726304**, can significantly reduce metabolic activity and cell numbers [7].

Problem 3: Uncertainty about on-target effect in cells.

- **Cause:** Need to confirm that observed phenotypic changes are due to EZH2 inhibition.
- **Solution:** Run a parallel experiment to measure the reduction of cellular **H3K27me3** levels via Western blot as a pharmacodynamic marker. **PF-06726304** potently inhibits H3K27me3 with an IC₅₀ of 15 nM in Karpas-422 cells [5].

Experimental Protocol Reference

The following diagram outlines a representative cell-based assay protocol adapted from the literature to evaluate the cellular activity of **PF-06726304** [5].



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Important Disclaimer

This information is intended for research use only and is not for human consumption. The data is compiled from commercial supplier documentation and scientific literature. Always refer to the most recent Safety Data Sheet (SDS) for the specific batch you receive before use [2].

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References

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